

Personal protective equipment for handling Azido-PEG3-Sulfone-PEG4-acid

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Compound of Interest

Compound Name: Azido-PEG3-Sulfone-PEG4-acid

Cat. No.: B3325099

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Safe Handling and Disposal of Azido-PEG3-Sulfone-PEG4-acid

This document provides essential safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **Azido-PEG3-Sulfone-PEG4-acid**. The following procedures are designed to minimize risks and ensure safe operational conduct and disposal.

Hazard Identification and Risk Assessment

Azido-PEG3-Sulfone-PEG4-acid is a polyethylene glycol (PEG) derivative used as a linker, often in the creation of proteolysis targeting chimeras (PROTACs)[1]. While its high molecular weight and carbon-to-nitrogen ratio (19 carbons to 3 nitrogens) suggest greater stability than smaller organic azides, the presence of the azido functional group necessitates stringent safety precautions.[2] The primary hazards are associated with the azide group, which is a high-energy moiety.

Key Hazards:

- Explosivity: Organic azides are potentially explosive and can be sensitive to heat, light, friction, and pressure.[2][3]

- **Toxicity:** The azide ion is highly toxic and has a toxicity profile similar to cyanide, capable of blocking oxygen transport in the blood.[2][4]
- **Reactivity:** Azides can react violently or form dangerously unstable compounds with certain substances:
 - **Heavy Metals:** Contact with metals like copper or lead can form highly explosive metal azides. This is particularly relevant for plumbing and equipment.[3][5]
 - **Strong Acids:** Reaction with acids can produce hydrazoic acid (HN_3), which is highly toxic and explosive.[3][4]
 - **Halogenated Solvents:** Solvents like dichloromethane or chloroform can form extremely unstable di- and tri-azidomethane.[2][3]

Chemical and Physical Properties

CAS Number 2055024-42-3[6]

Molecular Formula $\text{C}_{19}\text{H}_{37}\text{N}_3\text{O}_{11}\text{S}$ [6]

Molecular Weight 515.58 g/mol [6]

Recommended Storage -20°C, desiccated and protected from light.[3][7]

Operational Plan: Step-by-Step Handling

All work with **Azido-PEG3-Sulfone-PEG4-acid** must be conducted in a well-ventilated chemical fume hood.[8]

Preparation:

- Ensure a certified chemical fume hood is operational.
- Confirm that a safety shower and eyewash station are readily accessible.[9]
- Cover the work surface with absorbent, plastic-backed paper to contain potential spills.[8][9]
- Assemble all necessary equipment and reagents before starting.

- A blast shield should be used as a precautionary measure.[5][8]

Personal Protective Equipment (PPE): Proper PPE is mandatory to protect from chemical exposure and potential reactions.

Protection Type	Required Equipment	Specifications and Rationale
Eye & Face	Chemical Splash Goggles & Face Shield	Goggles must meet ANSI Z87.1 standards. A face shield worn over goggles is required to protect against potential splashes or explosions.[5][10]
Hand	Double Gloving (Nitrile)	Wear two pairs of chemical-resistant nitrile gloves. Inspect gloves for any tears before use and change them immediately upon contamination.[10][11] Never use metal spatulas; use only plastic, glass, or ceramic utensils.[2][8]
Body	Flame-Resistant Lab Coat	A fully buttoned, flame-resistant lab coat is required over long pants and closed-toe shoes.[9][10]
Respiratory	As needed	A respirator is typically not required when work is performed within a fume hood. If there is a risk of aerosol generation outside of a containment device, respiratory protection is necessary and requires prior medical evaluation and fit-testing.[9][10]

Handling Procedure:

- Don all required PPE as specified in the table above.
- When weighing or transferring the compound, use plastic or ceramic spatulas to avoid the formation of shock-sensitive metal azides.[2][8]
- Avoid actions that can generate friction or shock, such as scraping or grinding.[5] Avoid using glassware with ground glass joints where possible, as friction can be an ignition source.[5]
- If preparing a solution, add the compound slowly to the solvent to prevent splashing.
- Keep containers tightly sealed when not in use and clearly labeled.[9]

Post-Handling:

- Decontaminate all equipment and the work surface thoroughly after use.
- Wash hands with soap and water immediately after removing gloves.[9]

Emergency Procedures

Situation	Immediate Action
Small Spill (in fume hood)	Absorb the spill with an inert material (e.g., vermiculite, sand). [9] Collect the material using non-metallic tools into a clearly labeled hazardous waste container. Decontaminate the area.
Large Spill	Evacuate the laboratory immediately. Alert colleagues and contact your institution's Environmental Health and Safety (EHS) office. [9]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [9] [12] Seek medical attention.
Eye Contact	Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open. [9] [12] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. [9] [12] Seek immediate medical attention.

Disposal Plan

All materials contaminated with **Azido-PEG3-Sulfone-PEG4-acid** must be treated as hazardous waste.

Waste Segregation and Collection:

- Dedicated Waste Stream: All azide-containing waste must be collected in a separate, dedicated container.[\[3\]](#)[\[8\]](#)
- No Acid Contamination: CRITICAL: Do not mix azide waste with acidic waste streams. This can generate highly toxic and explosive hydrazoic acid.[\[2\]](#)[\[3\]](#)

- No Drain Disposal: CRITICAL: Under no circumstances should azide solutions be poured down the drain. Reaction with lead or copper in the plumbing can form highly explosive deposits.[\[5\]](#)

Container Labeling and Storage:

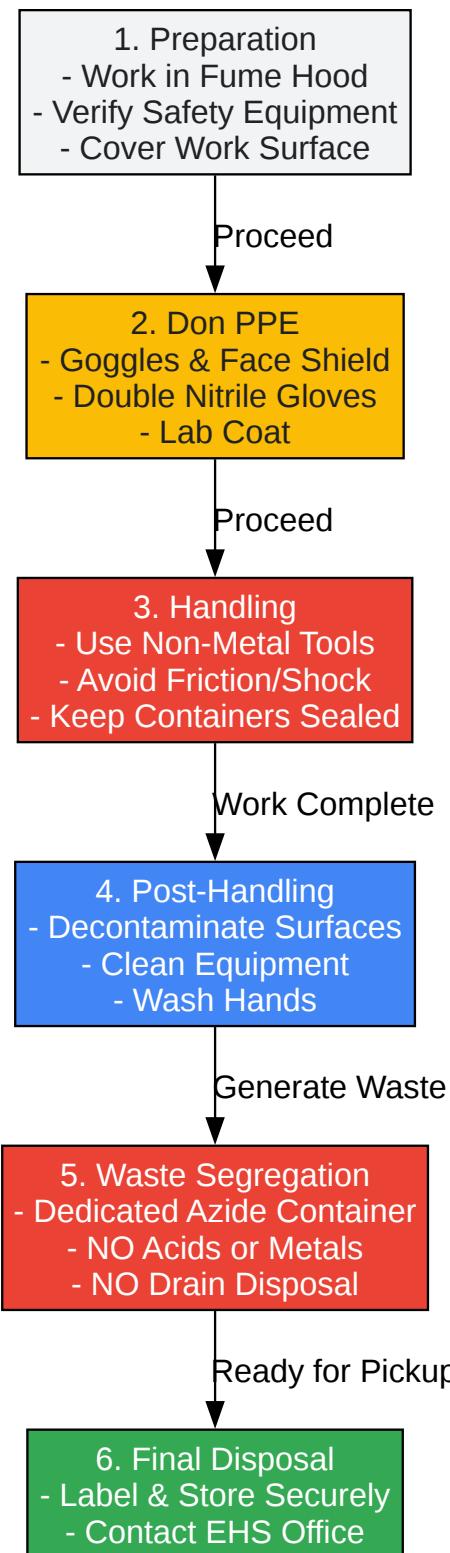
- Use a robust, sealed container for all waste.
- Clearly label the container with "Hazardous Waste," "Azide Compound," and the full chemical name: **"Azido-PEG3-Sulfone-PEG4-acid."**
- Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

Final Disposal:

- Arrange for disposal through your institution's certified Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[\[3\]](#)[\[9\]](#)

Experimental Workflow Visualization

Safe Handling Workflow for Azido-PEG3-Sulfone-PEG4-acid

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Caption: Workflow for handling **Azido-PEG3-Sulfone-PEG4-acid**.

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